

Essential Safety and Handling Guide for Lauric Acid Diethanolamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lauric Acid Leelamide

Cat. No.: B1153768

[Get Quote](#)

This guide provides immediate safety, handling, and disposal protocols for Lauric Acid Diethanolamide (CAS: 120-40-1), a substance that appears as an off-white waxy solid.^[1] Adherence to these procedures is critical for ensuring the safety of laboratory personnel and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Lauric Acid Diethanolamide is classified as a skin and eye irritant.^{[2][3]} In some cases, it may cause sensitization by inhalation.^{[4][5]} Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Safety glasses or goggles conforming to NIOSH (US) or EN 166 (EU) standards.[6]	To prevent eye contact which can cause serious eye damage.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Use proper glove removal technique.[6]	To avoid skin contact, which can cause irritation.[2][4]
Respiratory Protection	A NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended when weighing or diluting the neat chemical.[7]	To prevent inhalation, especially of dust or aerosols, which can irritate the respiratory system.[4]
Body Protection	Protective clothing, such as a lab coat.[6]	To prevent skin contact with clothes. Contaminated clothing should be washed before reuse.[6]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure that emergency eye wash fountains and safety showers are readily accessible in the immediate vicinity of handling.[6]
- Work in a well-ventilated area. Use a fume hood or other engineering controls to maintain airborne concentrations below exposure limits.[6][8]

2. Handling:

- Avoid all personal contact, including inhalation of dust, fumes, or vapors.[6][8]
- Do not eat, drink, or smoke in areas where the material is handled, stored, and processed.[6][9]

- Wash hands and face thoroughly with soap and water after handling and before eating, drinking, or smoking.[9]
- Keep the container tightly sealed when not in use and store in a cool, dry location away from incompatible materials such as strong acids and oxidizing agents.[6][9]

3. First Aid Measures:

- After Eye Contact: Immediately rinse with water for 15-20 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[6]
- After Skin Contact: Remove contaminated clothing and rinse the affected skin area with soap and water for 15-20 minutes. If irritation persists, seek medical advice.[6]
- After Inhalation: Move the exposed person to fresh air. If breathing is difficult, administer oxygen. Seek medical assistance if symptoms appear.[6]
- After Ingestion: Rinse mouth thoroughly. Do not induce vomiting. Seek medical attention if discomfort continues.[6]

Disposal Plan

Proper disposal of Lauric Acid Diethanolamide and its containers is crucial to prevent environmental contamination.

- Waste Product Disposal:
 - Dispose of surplus and non-recyclable products through a licensed professional waste disposal service.[6][9]
 - Waste should not be disposed of in the sewer unless it is fully compliant with the requirements of all local authorities.[9]
 - All waste disposal must be handled in accordance with local, state, and federal regulations.[8]
- Contaminated Packaging Disposal:

- Empty containers may retain product residues and should be disposed of as unused product.[\[6\]](#)[\[9\]](#)
- Do not dispose of product or containers with household garbage.[\[6\]](#)
- Spill Response and Disposal:
 - In case of a small spill, dampen the solid material with 60-70% ethanol and transfer it to a suitable container for disposal.[\[1\]](#)[\[4\]](#)[\[10\]](#)
 - Use absorbent paper dampened with 60-70% ethanol to clean up any remaining material.[\[1\]](#)[\[4\]](#)[\[10\]](#)
 - Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for eventual disposal.[\[1\]](#)[\[4\]](#)[\[10\]](#)
 - Wash the contaminated surface with 60-70% ethanol followed by a soap and water solution.[\[1\]](#)

Quantitative Safety Data

Data Point	Value	Species	Source
LD50 Oral	2,700 mg/kg	Rat	[5] [9]
Molecular Weight	287.44 g/mol	-	
Boiling Point	462 to 471°F at 760 mmHg	-	[1] [7]
Melting Point	108 to 117°F	-	[1]
Flash Point	>150°C	-	
Water Solubility	Insoluble	-	[1] [9]

Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling Lauric Acid Diethanolamide in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. LAURIC ACID DIETHANOLAMINE CONDENSATE (1/1) | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. Lauric acid diethanolamide | Sigma-Aldrich [sigmaaldrich.com]
- 3. Lauric diethanolamine | C16H35NO4 | CID 24082 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. Lauric Acid Diethanolamide | CAS#:120-40-1 | Chemsrce [chemsrc.com]
- 6. fishersci.com [fishersci.com]
- 7. Lauric acid diethanolamide | C16H33NO3 | CID 8430 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. avient.com [avient.com]
- 10. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Lauric Acid Diethanolamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1153768#personal-protective-equipment-for-handling-lauric-acid-leelamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com